

Acetylvirolin chemical structure and properties

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Compound of Interest

Compound Name: *Acetylvirolin*

Cat. No.: *B579904*

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Acetylvirolin: An In-Depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Acetylvirolin is a lignan compound, a class of natural products known for a wide range of biological activities. This technical guide aims to consolidate the available information on **Acetylvirolin**, focusing on its chemical structure, properties, and potential biological significance. Due to the limited specific data available for **Acetylvirolin**, this guide also provides a broader context based on the chemical class of lignans, particularly those isolated from the *Virola* genus, to infer potential areas of investigation and experimental approaches.

Chemical Structure and Properties

Acetylvirolin is identified by the CAS number 916264-22-7. It is characterized as a lignan and is reported to be an oil at room temperature. While a definitive 2D structure, IUPAC name, and SMILES notation are not readily available in the public scientific literature, its fundamental chemical properties have been reported.

Physicochemical Properties

A summary of the known quantitative data for **Acetylvirolin** is presented in Table 1. These properties are crucial for its handling, formulation, and in silico modeling.

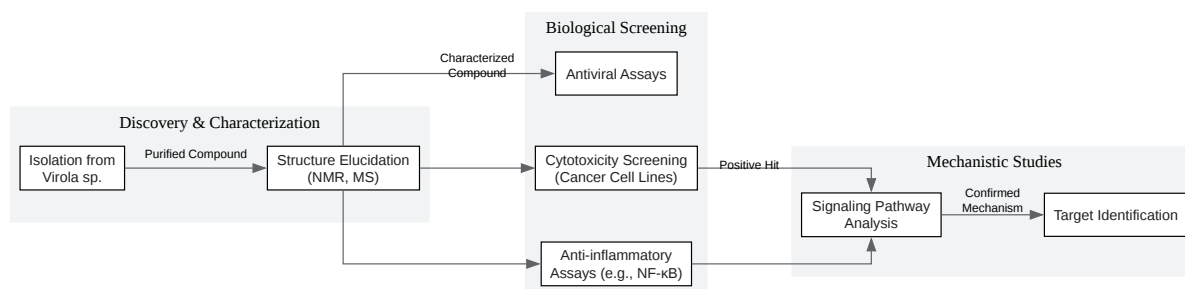
Property	Value	Source
CAS Number	916264-22-7	Chemical Suppliers
Molecular Formula	C ₂₃ H ₂₈ O ₆	Chemical Suppliers
Molecular Weight	400.47 g/mol	Chemical Suppliers
Physical Form	Oil	Chemical Supplier

Table 1: Physicochemical Properties of **Acetylvirolin**

Potential Biological Activities and Signaling Pathways

Specific biological activities and modulated signaling pathways for **Acetylvirolin** have not been detailed in the available scientific literature. However, based on its classification as a lignan from the *Virola* genus, we can infer potential areas of biological investigation. Lignans from *Virola* species, such as *Virola surinamensis*, have been reported to possess a variety of biological activities.

A proposed logical workflow for investigating the biological activity of a novel lignan like **Acetylvirolin** is depicted below.



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Caption: Logical workflow for the investigation of a novel natural product.

Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **Acetylvirolin** are not currently available. However, this section provides a generalized protocol for the isolation of lignans from *Virola* species, which could be adapted for the targeted isolation of **Acetylvirolin**.

General Protocol for Lignan Isolation from *Virola surinamensis*

This protocol is a generalized representation based on common phytochemical extraction and isolation techniques.

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